

A Comparative Guide to the Structure-Activity Relationship of 5-Alkylisoxazole-3-Carboxylates

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Compound of Interest

Compound Name: *Ethyl 5-isopropylisoxazole-3-carboxylate*

CAS No.: *91240-30-1*

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Introduction: The Isoxazole Scaffold in Modern Drug Discovery

The isoxazole ring, a five-membered heterocycle containing adjacent nitrogen and oxygen atoms, stands as a prominent structural motif in medicinal chemistry.^{[1][2]} Its unique physicochemical properties allow it to serve as a versatile scaffold, engaging in various non-covalent interactions like hydrogen bonding and π - π stacking, which are critical for molecular recognition at biological targets.^[1] This versatility is evidenced by its incorporation into numerous FDA-approved drugs, highlighting its role in developing therapeutics with improved potency and favorable pharmacokinetic profiles.^{[1][3]}

Within this broad class, the 5-alkylisoxazole-3-carboxylate core has emerged as a particularly valuable template for designing modulators of critical physiological pathways. These compounds have shown significant promise as, among other things, potent and selective positive allosteric modulators (PAMs) of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor.^{[4][5][6]} Given that AMPA receptors are fundamental to fast synaptic

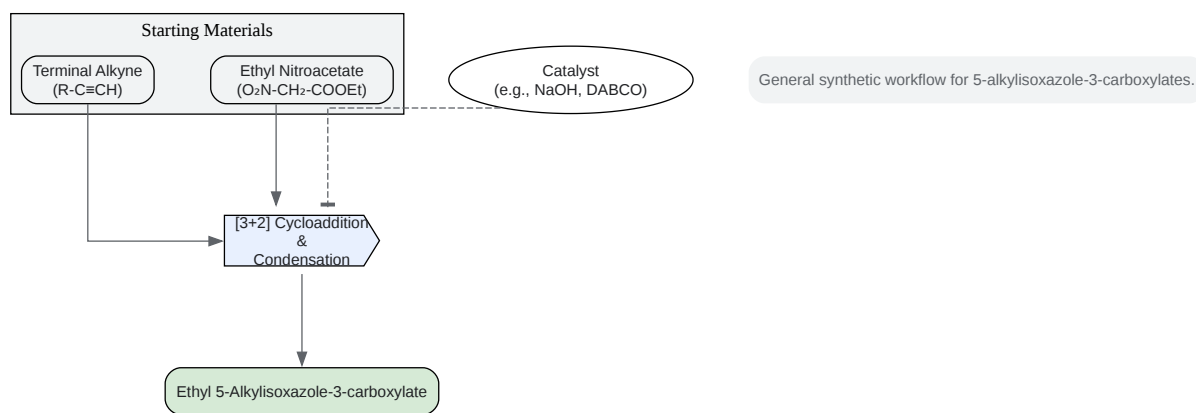
transmission and neuroplasticity in the central nervous system, their modulation is a key strategy for treating cognitive disorders and neurodegenerative diseases.[4][7]

This guide provides a comprehensive analysis of the structure-activity relationship (SAR) of 5-alkylisoxazole-3-carboxylates. We will dissect how subtle modifications to this core structure, particularly variations in the 5-alkyl substituent, influence biological activity. By synthesizing experimental data from authoritative sources, this document aims to equip researchers, scientists, and drug development professionals with the insights needed to rationally design next-generation therapeutic agents based on this privileged scaffold.

Core Scaffold and Synthetic Strategy

The foundational structure of the compounds discussed herein is the 5-alkylisoxazole-3-carboxylate scaffold. The synthetic accessibility of this core is paramount for extensive SAR exploration. A prevalent and efficient method for its construction is the 1,3-dipolar cycloaddition reaction. This approach typically involves reacting a primary nitro compound (like ethyl nitroacetate, which serves as the precursor to the C3-carboxylate and the N-O unit) with a terminal alkyne in the presence of a simple catalyst.[8]

The causality behind this choice of synthesis is its robustness and modularity. It allows for the independent variation of substituents at both the C3 and C5 positions of the isoxazole ring by simply changing the nitro-compound or the alkyne starting material, respectively. This flexibility is indispensable for performing the systematic structural modifications required to build a coherent SAR model.[9]



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Caption: General synthetic workflow for 5-alkylisoxazole-3-carboxylates.

Comparative Structure-Activity Relationship (SAR) Analysis

The biological activity of the 5-alkylisoxazole-3-carboxylate scaffold is exquisitely sensitive to its substitution pattern. We will now explore the influence of modifications at key positions.

The Critical Role of the 5-Alkyl Group (R¹)

The substituent at the C5 position is a primary determinant of potency and selectivity. Its size, lipophilicity, and steric profile directly impact how the molecule fits into the binding pocket of its target.

- As AMPA Receptor Potentiators: The archetypal AMPA receptor agonist, AMPA itself, features a methyl group at the 5-position, establishing this as a favorable substitution.[4]

Studies on bivalent isoxazole-based PAMs have shown that even subtle changes in the linker connecting two isoxazole units (which relates to the spatial presentation of the C5 position) can dramatically alter activity. For instance, bis(isoxazoles) connected by specific dithiol linkers have demonstrated remarkable potency, potentiating kainate-induced AMPA receptor currents by up to 77% at picomolar concentrations (10^{-10} M).[5] This suggests that the C5 position and its attached linker are crucial for engaging an allosteric binding site on the receptor.[5][7]

- **As Kinase Inhibitors:** In the context of enzyme inhibition, the C5 substituent can govern selectivity. In the development of isoxazole-based JNK inhibitors, modifications at this position were explored to improve selectivity against the p38 kinase.[10] While the initial lead had only twofold selectivity, optimization of the groups attached to the isoxazole ring, including at C5, led to compounds with greatly enhanced selectivity, demonstrating the importance of this position in differentiating between closely related kinase active sites.[10]
- **As Anticancer Agents:** SAR studies on isoxazole derivatives as anticancer agents reveal that the nature of the substituent at C5 is vital for cytotoxic activity. The presence of specific electron-withdrawing groups or aromatic rings at this position can significantly enhance potency against cancer cell lines like MCF-7 and PC3.[11][12]

Modulation via the 3-Carboxylate Group (R^2)

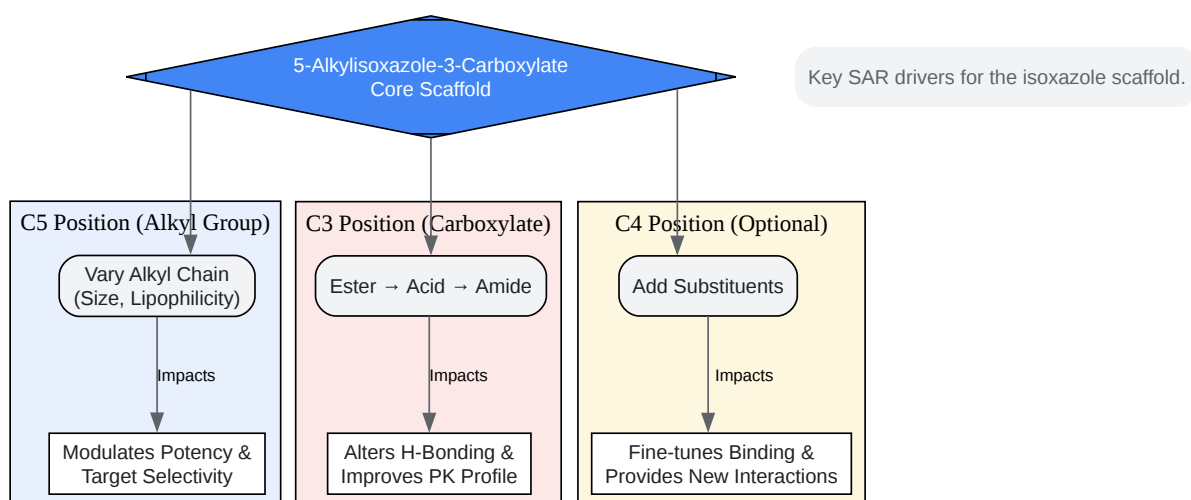
The ester group at the C3 position is not merely a synthetic handle but a key interaction point and a site for tuning pharmacokinetic properties.

- **Ester to Carboxylic Acid:** The ethyl or methyl ester is a common starting point, often acting as a prodrug. In vivo or in vitro hydrolysis to the corresponding carboxylic acid can unmask a potent hydrogen bond donor. This carboxylate can then form critical salt bridges or hydrogen bonds with basic residues (e.g., lysine, arginine) in a binding pocket, significantly increasing binding affinity.[13] This strategy has been successfully employed in designing inhibitors for targets like xanthine oxidase.[14]
- **Ester to Amide:** Converting the C3-carboxylate to a carboxamide is a classic medicinal chemistry strategy to improve metabolic stability and cell permeability. The amide bond is generally more resistant to hydrolysis by esterases. Furthermore, the N-H and C=O of the amide can participate in different hydrogen bonding patterns compared to the ester or acid.

This modification has been used to generate 5-methylisoxazole-3-carboxamide derivatives with potent antitubercular activity.[15]

Fine-Tuning at the C4 Position

While the topic focuses on 5-alkylisoxazole-3-carboxylates, it is crucial to recognize the role of the C4 position in more complex, trisubstituted isoxazoles. Introducing substituents here can further refine activity. For instance, in a series of allosteric inhibitors for the ROR γ t nuclear receptor, the C4 position was substituted with groups that provided an additional anchoring point within the allosteric binding site, leading to a ~10-fold increase in potency.[16]



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Caption: Key SAR drivers for the isoxazole scaffold.

Quantitative Data Summary

The following table summarizes representative data from the literature, comparing the biological activities of various 5-substituted isoxazole-3-carboxylate analogs. This quantitative

comparison clearly illustrates the SAR principles discussed.

Compound Class	R ¹ (at C5 Position)	R ² (at C3 Position)	Biological Target	Activity Metric	Reference
AMPA PAM	-CH ₂ -S- (CH ₂) ₂ -S- CH ₂ - (bis-isoxazole)	-COOCH ₃	AMPA Receptor	77% Potentiation @ 10 ⁻¹⁰ M	[5]
AMPA PAM	-NH ₂ (linked bis-isoxazole)	-COOC ₂ H ₅	AMPA Receptor	70% Potentiation @ 10 ⁻¹¹ M	[4]
JNK Inhibitor	Substituted Pyrazole	Amide Linkage	JNK3	IC ₅₀ = 24 nM	[10]
JNK Inhibitor	N-Methyl Pyrazole	Amide Linkage	JNK3	IC ₅₀ = 42 nM	[10]
Antitubercular	-CH ₃	-CONH- (Substituted Phenyl)	M. tuberculosis	MIC = 3.125 μM	[15]
XO Inhibitor	3-CN-Phenyl	-COOH	Xanthine Oxidase	High Potency (Sub-μM)	[14]

Experimental Protocols

To ensure scientific integrity and reproducibility, this section provides detailed methodologies for the synthesis and biological evaluation of these compounds.

Protocol 1: Synthesis of Ethyl 5-methylisoxazole-3-carboxylate

This protocol is adapted from established methods for isoxazole synthesis via cycloaddition.[\[8\]](#)
[\[17\]](#)

Objective: To synthesize a representative 5-alkylisoxazole-3-carboxylate scaffold.

Materials:

- Ethyl nitroacetate
- Propyne (can be generated in situ or bubbled from a cylinder; propargyl benzoate can be a safer alternative equivalent)[8]
- Sodium hydroxide (NaOH)
- Ethanol
- Water
- Diethyl ether
- Magnesium sulfate (MgSO₄)
- Standard laboratory glassware and magnetic stirrer

Procedure:

- Reaction Setup: In a sealed reaction tube equipped with a magnetic stir bar, dissolve ethyl nitroacetate (1.0 eq) in a mixture of ethanol and water.
- Addition of Alkyne: Cool the mixture in an ice bath. Carefully bubble propyne gas through the solution for 15-20 minutes, or add propargyl benzoate (1.0 eq) as a safer surrogate.[8]
- Catalyst Addition: Slowly add an aqueous solution of NaOH (1.1 eq) to the vigorously stirred mixture. The reaction is exothermic; maintain the temperature below 25°C.
- Reaction: Seal the tube and stir the mixture at room temperature (or gently heat to 60°C for surrogates like propargyl benzoate) for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, concentrate the mixture under reduced pressure to remove the ethanol.

- Extraction: To the remaining aqueous residue, add diethyl ether and transfer to a separatory funnel. Extract the aqueous layer three times with diethyl ether.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , filter, and concentrate the solvent in vacuo.
- Final Product: Purify the crude residue by flash column chromatography on silica gel to yield ethyl 5-methylisoxazole-3-carboxylate as a clear oil. Characterize the final product by ^1H NMR, ^{13}C NMR, and mass spectrometry.

Protocol 2: Evaluation of AMPA Receptor Potentiation via Patch-Clamp Electrophysiology

This protocol describes a self-validating system to measure the functional potentiation of AMPA receptors.[\[4\]](#)[\[5\]](#)[\[18\]](#)

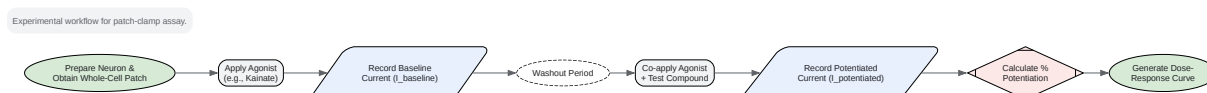
Objective: To quantify the ability of a test compound to act as a positive allosteric modulator of AMPA receptors.

Materials:

- Freshly isolated Purkinje neurons (or a stable cell line expressing AMPA receptors, e.g., GluA2)
- Patch-clamp rig (amplifier, micromanipulators, perfusion system)
- Borosilicate glass capillaries for pipettes
- External solution (containing NaCl, KCl, CaCl_2 , MgCl_2 , HEPES, glucose)
- Internal pipette solution (containing CsF, CsCl, EGTA, HEPES)
- Kainate or Glutamate (as the agonist)
- Test compound (dissolved in DMSO, then diluted in external solution)

Procedure:

- **Cell Preparation:** Prepare freshly isolated Purkinje neurons from cerebellar slices or culture the desired cell line on coverslips.
- **Pipette Preparation:** Pull glass pipettes to a resistance of 3-5 MΩ when filled with the internal solution.
- **Whole-Cell Recording:** Obtain a whole-cell patch-clamp recording from a neuron. Hold the membrane potential at -60 mV.
- **Agonist Application:** Using a rapid perfusion system, apply a low concentration of the agonist (e.g., 1 μM kainate) for a short duration (e.g., 1-2 seconds) to elicit an inward current. This establishes a baseline response.
- **Co-application of Test Compound:** After a washout period, co-apply the same concentration of agonist along with the test compound at a specific concentration (e.g., from 10⁻¹² M to 10⁻⁶ M).
- **Data Acquisition:** Record the peak amplitude of the inward current in the absence (I_{baseline}) and presence (I_{potentiated}) of the test compound.
- **Quantification:** Calculate the percent potentiation using the formula: $\text{Potentiation (\%)} = [(I_{\text{potentiated}} - I_{\text{baseline}}) / I_{\text{baseline}}] * 100$.
- **Dose-Response Curve:** Repeat steps 4-7 for a range of test compound concentrations to generate a dose-response curve and determine the EC₅₀ (the concentration that produces 50% of the maximal potentiation).



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Caption: Experimental workflow for patch-clamp assay.

Conclusion and Future Directions

The 5-alkylisoxazole-3-carboxylate scaffold is a highly tractable and potent template for drug discovery. The structure-activity relationship is well-defined, with clear drivers of activity:

- **C5-Alkyl Group:** This position is fundamental for determining potency and selectivity by governing interactions within the target's binding pocket.
- **C3-Carboxylate Moiety:** This functional group is crucial for direct target engagement (as an acid) and for modulating pharmacokinetic properties (as an ester or amide).

Future research should focus on a more systematic exploration of diverse bioisosteres for the alkyl group at the C5 position to potentially uncover novel interactions and improve drug-like properties.^{[1][9]} Furthermore, integrating this scaffold into multi-targeted drug design strategies could yield compounds that address complex diseases through synergistic mechanisms.^[12] The continued application of structure-based design, informed by the principles outlined in this guide, will undoubtedly accelerate the development of novel isoxazole-based therapeutics.

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